

Spectroscopic data (NMR, IR, MS) for (+)-p-Bromomandelic acid characterization.

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Compound of Interest

Compound Name: *p*-Bromomandelic acid, (+)-

CAS No.: 123484-90-2

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Characterization of (+)-p-Bromomandelic Acid: A Spectroscopic Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data essential for the characterization of (+)-p-Bromomandelic acid. The information presented herein is crucial for identity confirmation, purity assessment, and quality control in research and drug development settings. This document outlines the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with detailed experimental protocols.

Spectroscopic Data Summary

The following tables summarize the expected quantitative spectroscopic data for (+)-p-Bromomandelic acid. Note that the spectroscopic properties of enantiomers are identical in achiral media. Therefore, the data presented is also representative of (-)-p-Bromomandelic acid and the racemic mixture.

Table 1: ^1H NMR Spectroscopic Data (Predicted)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.50	Doublet	2H	Ar-H (ortho to -Br)
~7.35	Doublet	2H	Ar-H (ortho to -CH)
~5.15	Singlet	1H	-CH(OH)
Variable	Broad Singlet	1H	-COOH
Variable	Broad Singlet	1H	-OH

Predicted for a solution in a deuterated solvent such as DMSO- d_6 or CDCl_3 . Chemical shifts are referenced to tetramethylsilane (TMS) at 0 ppm. The positions of the acidic protons (-COOH and -OH) are variable and depend on concentration and solvent.

Table 2: ^{13}C NMR Spectroscopic Data (Predicted)

Chemical Shift (δ) ppm	Assignment
~173	C=O (Carboxylic Acid)
~140	Ar-C (quaternary, attached to -CH)
~132	Ar-CH (ortho to -Br)
~129	Ar-CH (ortho to -CH)
~122	Ar-C (quaternary, attached to -Br)
~72	-CH(OH)

Predicted for a solution in a deuterated solvent. Chemical shifts are referenced to the solvent peak.

Table 3: IR Spectroscopic Data (Predicted)

Wavenumber (cm ⁻¹)	Intensity	Assignment
3400 - 2400	Strong, Broad	O-H stretch (Carboxylic Acid)
~3300	Medium, Broad	O-H stretch (Alcohol)
~1700	Strong, Sharp	C=O stretch (Carboxylic Acid)
~1600, ~1480	Medium	C=C stretch (Aromatic Ring)
~1200	Medium	C-O stretch
~820	Strong	C-H bend (para-disubstituted aromatic)

Data is for a solid sample, typically prepared as a KBr pellet or analyzed by Attenuated Total Reflectance (ATR).

Table 4: Mass Spectrometry Data (Predicted)

m/z	Relative Abundance	Assignment
230/232	~1:1	[M] ⁺ (Molecular Ion)
185/187	~1:1	[M - COOH] ⁺
157/159	~1:1	[M - COOH - CO] ⁺ or [C ₇ H ₆ Br] ⁺
107	Variable	[C ₇ H ₇ O] ⁺ (from cleavage of C-Br bond)
77	Variable	[C ₆ H ₅] ⁺

The presence of bromine results in a characteristic isotopic pattern for bromine-containing fragments, with two peaks of nearly equal intensity separated by 2 m/z units (⁷⁹Br and ⁸¹Br).

Experimental Protocols

Detailed methodologies for the acquisition of the spectroscopic data are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
 - Accurately weigh 5-10 mg of (+)-p-Bromomandelic acid.
 - Dissolve the sample in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃, or Acetone-d₆) in a clean, dry vial.
 - Transfer the solution to a 5 mm NMR tube.
- ¹H NMR Acquisition:
 - Instrument: 400 MHz (or higher) NMR spectrometer.
 - Parameters:
 - Pulse sequence: Standard single-pulse experiment.
 - Number of scans: 16-64 (depending on sample concentration).
 - Relaxation delay: 1-2 seconds.
 - Acquisition time: 3-4 seconds.
 - Spectral width: -2 to 12 ppm.
 - Processing:
 - Apply a Fourier transform to the Free Induction Decay (FID).
 - Phase correct the spectrum.
 - Calibrate the chemical shift scale using the residual solvent peak as an internal standard.
 - Integrate the signals.
- ¹³C NMR Acquisition:
 - Instrument: 100 MHz (or higher) NMR spectrometer.

- Parameters:
 - Pulse sequence: Proton-decoupled experiment (e.g., zgpg30).
 - Number of scans: 1024 or more (due to the low natural abundance of ^{13}C).
 - Relaxation delay: 2 seconds.
 - Spectral width: 0 to 200 ppm.
- Processing:
 - Apply a Fourier transform to the FID.
 - Phase correct the spectrum.
 - Calibrate the chemical shift scale using the solvent peak as an internal standard.

Infrared (IR) Spectroscopy

- Sample Preparation (KBr Pellet Method):
 - Grind a small amount (1-2 mg) of (+)-p-Bromomandelic acid with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
 - Place a portion of the powder into a pellet press and apply pressure to form a transparent or translucent pellet.
- Data Acquisition:
 - Instrument: Fourier Transform Infrared (FTIR) spectrometer.
 - Parameters:
 - Scan range: 4000 to 400 cm^{-1} .
 - Resolution: 4 cm^{-1} .

- Number of scans: 16-32.
- Procedure:
 - Acquire a background spectrum of the empty sample compartment.
 - Place the KBr pellet in the sample holder and acquire the sample spectrum.
 - The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

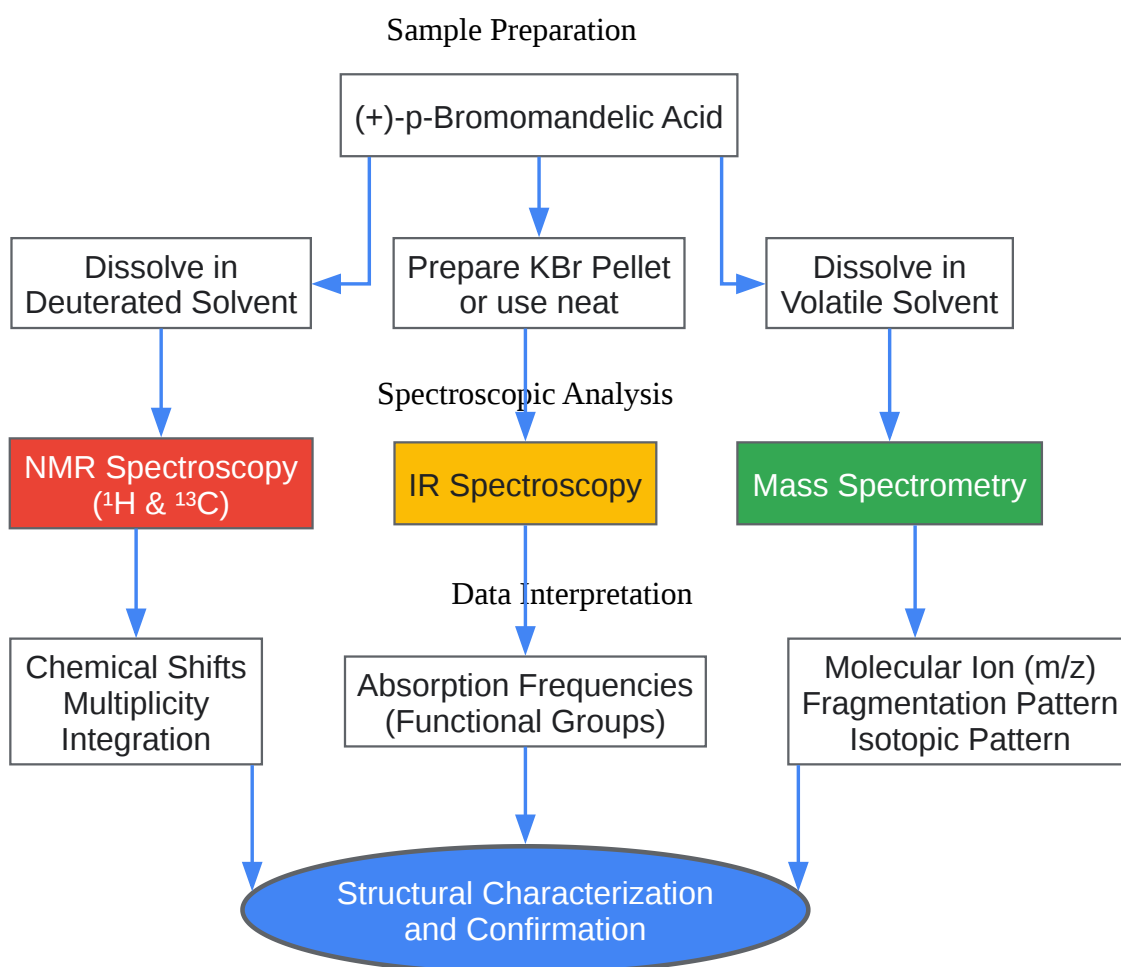
- Sample Preparation:
 - Prepare a dilute solution of (+)-p-Bromomandelic acid (approximately 1 mg/mL) in a suitable volatile solvent such as methanol or acetonitrile.
- Data Acquisition (Electron Ionization - EI):
 - Instrument: Gas Chromatograph-Mass Spectrometer (GC-MS) or a direct insertion probe on a mass spectrometer.
 - Parameters (for GC-MS):
 - GC: Use a suitable capillary column (e.g., DB-5ms). Program the oven temperature to ensure elution of the analyte.
 - MS:
 - Ionization mode: Electron Ionization (EI).
 - Ionization energy: 70 eV.
 - Mass range: m/z 40-400.
 - Scan speed: 1-2 scans/second.
- Data Analysis:

- Identify the molecular ion peak ($[M]^+$), which should exhibit the characteristic isotopic pattern for a compound containing one bromine atom (two peaks of nearly equal intensity at m/z 230 and 232).
- Analyze the fragmentation pattern to identify characteristic fragment ions.

Mandatory Visualizations

Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the spectroscopic characterization of a chemical compound like (+)-p-Bromomandelic acid.



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Caption: Workflow for Spectroscopic Characterization.

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